

# ANTAQ's Environmental Performance Index (IDA): A Technical Guide

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The Environmental Performance Index (IDA), established by the Brazilian National Waterway Transportation Agency (**ANTAQ**), serves as a critical instrument for evaluating the environmental management of the nation's port facilities. Instituted by **ANTAQ** Resolution No. 2,650/2012, and with an evaluation cycle updated to be annual as of 2024, the IDA provides a quantitative assessment of environmental compliance and best practices in organized ports and private use terminals.<sup>[1]</sup> This technical guide offers an in-depth exploration of the IDA's core components, methodology, and indicators, designed for researchers, scientists, and drug development professionals interested in environmental performance assessment.

## Core Methodology

The IDA is a composite index built upon a hierarchical structure of indicators. The final score for each port facility is derived from the weighted aggregation of 38 specific indicators, which are grouped into 14 global indicators and further consolidated into four main categories.<sup>[1]</sup>

The weighting of these indicators was determined using the Analytic Hierarchy Process (AHP), a multi-criteria decision-making methodology. This process involved consultations with environmental managers from 30 organized ports to establish the relative importance of each indicator.<sup>[1]</sup>

Data for the index is collected annually through a questionnaire distributed to all selected port facilities. The submission window for this questionnaire typically opens on October 1st and closes on January 31st of the subsequent year.<sup>[2]</sup> **ANTAQ** is responsible for compiling and publishing the results, which are made publicly available through an online panel.<sup>[3][4]</sup>

## Experimental Protocols and Data Collection

The data collection for the IDA relies on a comprehensive questionnaire administered by **ANTAQ** to the participating port facilities. While the specific questions for each indicator are not publicly available, the protocols for data submission require designated representatives from each port to complete the questionnaire via an online system. The indicators point to the types of evidence and information that must be collected and maintained by the ports. This includes, but is not limited to, environmental licenses, risk management plans, waste management records, energy consumption data, and documentation of socio-environmental actions.<sup>[2][4]</sup>

The following sections provide a detailed breakdown of the indicators within each category. The "Methodology" described for each indicator is inferred from its title and the broader context of the IDA's objectives, representing the likely data and documentation required for its assessment.

## Data Presentation: IDA Indicators and Weights

The 38 specific indicators of the IDA are organized into four categories. The following tables detail the structure of the index, including the weights assigned to each category, global indicator, and specific indicator.

### Category 1: Economic-Operational

This category assesses the organizational structure, response capacity, and operational practices related to environmental management.

Global Indicator	Weight	Specific Indicator	Weight
Environmental Governance	0.217	Environmental licensing of the port	0.117
Number and qualification of professionals in the environmental nucleus	0.033		
Environmental training and capacity building	0.016		
Environmental audit	0.050		
Safety	0.160	Oceanographic/hydrological and meteorological/climatological database	0.016
Risk prevention and emergency response	0.108		
Occurrence of environmental accidents	0.036		
Port Operations Management	0.098	Ship waste removal actions	0.065
Operations with dangerous goods in containers	0.033		
Energy Management	0.028	Reduction of energy consumption	0.019
Generation of clean and renewable energy by the port	0.006		
Power supply to ships	0.002		

Costs and Benefits of Environmental Actions	0.068	Internalization of environmental costs in the budget	0.068
Environmental Agenda	0.039	Disclosure of the port's environmental information	0.004
Local environmental agenda	0.018		
Institutional environmental agenda	0.010		
Voluntary Certifications	0.007		
Condominium Management of the Organized Port	0.110	Control of the environmental performance of leases and operators by the Port Authority	0.038
Environmental licensing of companies	0.026		
Individual Emergency Plan of the terminals	0.015		
Environmental audits of the terminals	0.008		
Solid Waste Management Plans of the terminals	0.011		
Voluntary certifications of the companies	0.004		
Environmental education program in	0.008		

the terminals

## Category 2: Socio-Cultural

This category evaluates the social and cultural actions integrated into the port's environmental management.

Global Indicator	Weight	Specific Indicator	Weight
Social Responsibility	0.046	Promotion of environmental education actions	0.028
Relationship with the community	0.018		
Public Health	0.019	Health contingency plans	0.019

## Category 3: Physical-Chemical

This category focuses on the management and monitoring of physical and chemical aspects of the port environment.

Global Indicator	Weight	Specific Indicator	Weight
Solid Waste Management	0.108	Solid Waste Management Plan	0.108
Water Quality	0.046	Monitoring of water quality in the port	0.046
Effluent Management	0.032	Effluent Management Plan	0.032
Dredging	0.025	Environmental management of dredging	0.025
Atmospheric Emissions	0.019	Monitoring of atmospheric emissions	0.019

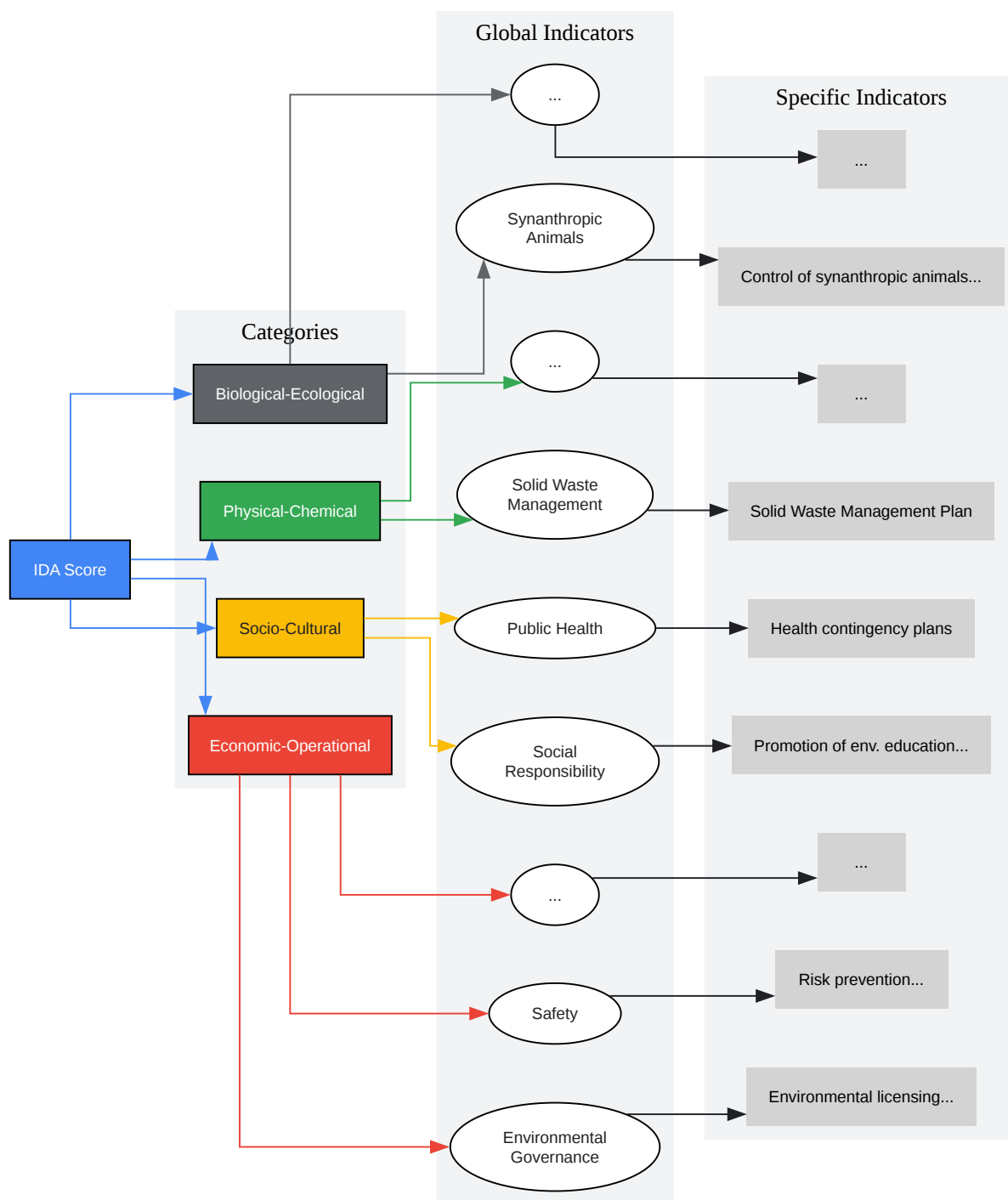
## Category 4: Biological-Ecological

This category assesses the management of biological and ecological aspects within the port's area of influence.

Global Indicator	Weight	Specific Indicator	Weight
Synanthropic Animals	0.033	Control of disease-carrying synanthropic animals	0.033
Ballast Water	0.025	Ballast water management	0.025
Fauna and Flora	0.019	Monitoring of fauna and flora	0.019

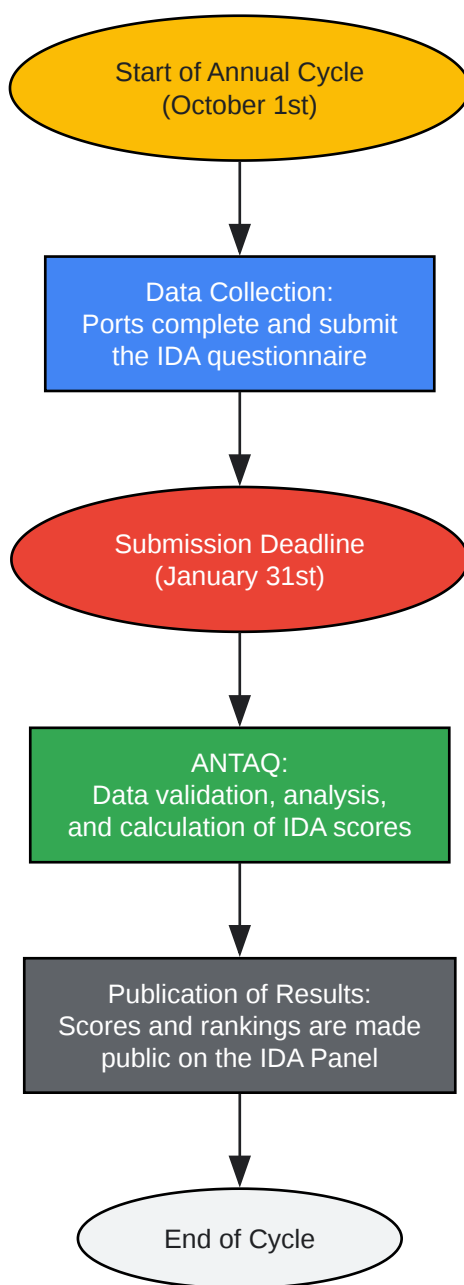
## Visualizations

The following diagrams illustrate the hierarchical structure of the IDA and the annual workflow for its calculation and dissemination.



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### Hierarchical Structure of **ANTAQ**'s IDA



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#### Annual Workflow of the IDA Evaluation

## Concluding Remarks

**ANTAQ's** Environmental Performance Index represents a significant effort to standardize and quantify the assessment of environmental management in Brazilian port facilities. For researchers and scientists, the IDA provides a valuable dataset for analyzing trends in the

environmental performance of the port sector, identifying best practices, and understanding the impact of environmental policies.

The reliance on the Analytic Hierarchy Process for indicator weighting ensures a structured and stakeholder-informed approach to defining environmental priorities. However, the lack of public access to the specific questionnaire items and the pairwise comparison matrices used in the AHP analysis presents a limitation for in-depth methodological reviews.

Future research could focus on longitudinal studies of IDA scores to assess the effectiveness of environmental investments and management strategies in the Brazilian port sector. Furthermore, a comparative analysis of the IDA framework with other international port environmental performance indices could yield valuable insights for the continuous improvement of this important regulatory tool.

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